

Personal protective equipment for handling AZ Pfkfb3 26

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ Pfkfb3 26

Cat. No.: B605898

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Essential Safety and Handling Guide for AZ Pfkfb3 26

FOR RESEARCH USE ONLY. Not for use in humans or animals.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **AZ Pfkfb3 26**, a potent and selective inhibitor of the metabolic kinase PFKFB3. Adherence to these guidelines is crucial for ensuring personal safety and maintaining the integrity of the compound.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **AZ Pfkfb3 26** is not publicly available, based on the handling requirements for similar potent small molecule inhibitors, a cautious approach is warranted. The following PPE is mandatory when handling **AZ Pfkfb3 26** in solid or solution form:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes and fine particles.
- **Hand Protection:** Nitrile gloves should be worn at all times. Change gloves immediately if they become contaminated.

- **Respiratory Protection:** When handling the powder form or creating solutions, a properly fitted NIOSH-approved respirator or a chemical fume hood should be used to avoid inhalation.
- **Body Protection:** A standard laboratory coat is required. Ensure it is fully buttoned.

Operational Plan for Safe Handling

A systematic approach to handling **AZ Pfkfb3 26** will minimize exposure risks and prevent contamination.

Step 1: Preparation and Weighing

- Conduct all weighing and initial dilutions of the powdered compound within a chemical fume hood or a ventilated balance enclosure.
- Before handling, ensure the work area is clean and uncluttered.
- Use dedicated spatulas and weighing papers.

Step 2: Solution Preparation

- **AZ Pfkfb3 26** is soluble in DMSO and ethanol.^[1]
- When dissolving the compound, add the solvent slowly to the powder to avoid splashing.
- Cap the vial tightly and vortex or sonicate until the compound is fully dissolved.

Step 3: Use in Experiments

- When adding the compound to cell cultures or other experimental systems, handle the stock solutions and final dilutions with care to avoid aerosols.
- All procedures should be performed in a laminar flow hood if sterility is required.

Disposal Plan

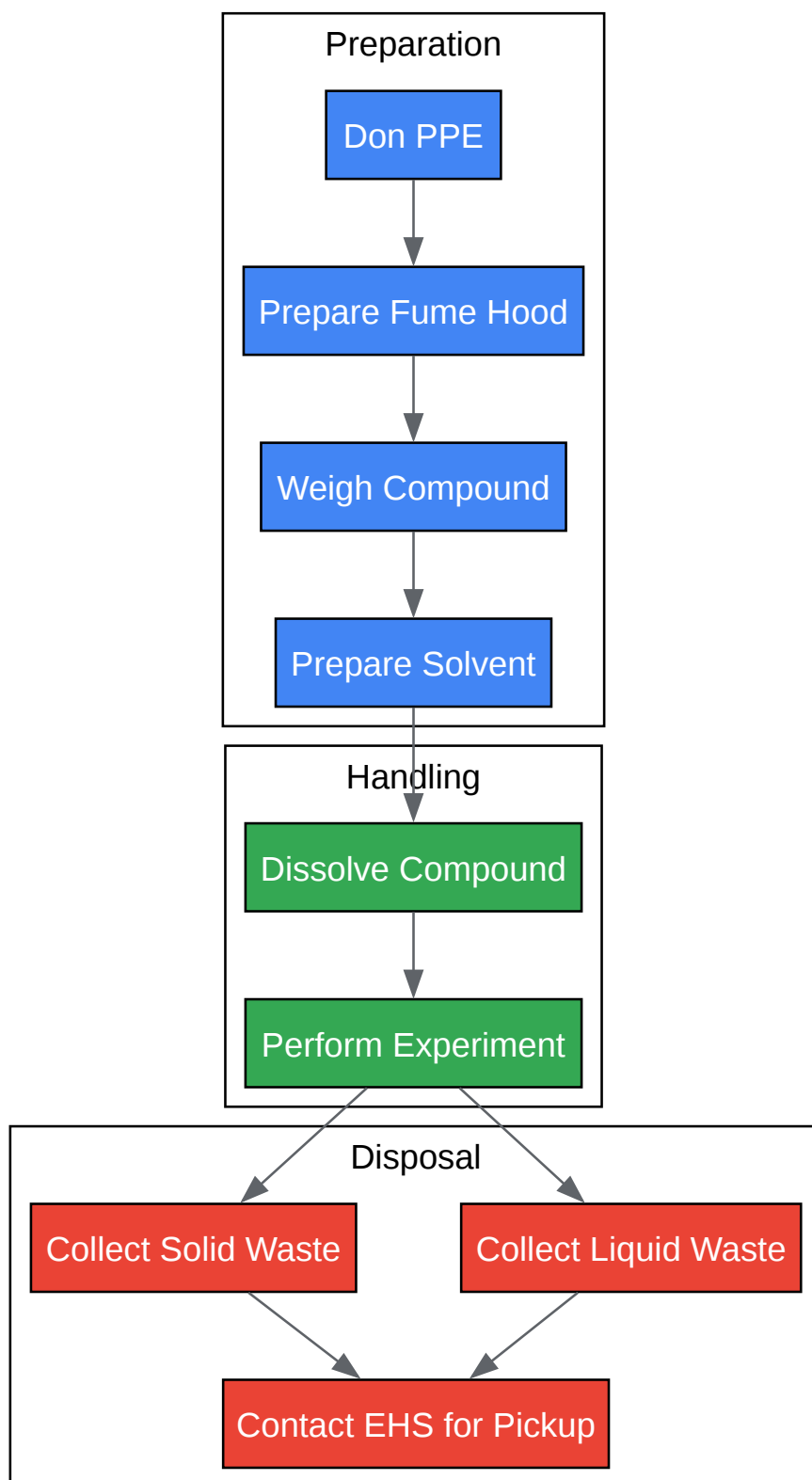
Proper disposal of chemical waste is critical to environmental and workplace safety.

- Solid Waste: Contaminated consumables such as gloves, weighing papers, and pipette tips should be collected in a dedicated, sealed waste bag.
- Liquid Waste: Unused solutions and contaminated media should be collected in a clearly labeled, sealed waste container.
- Disposal Route: All waste containing **AZ Pfkfb3 26** must be disposed of as hazardous chemical waste through your institution's environmental health and safety (EHS) office. Do not pour down the drain or mix with general waste.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	402.49 g/mol	[1]
IC50 (PFKFB3)	23 nM	[2]
IC50 (PFKFB1)	2.06 μ M	[2]
IC50 (PFKFB2)	0.384 μ M	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (Solution)	-80°C for 2 years; -20°C for 1 year	[2]
Solubility (DMSO)	100 mM (40.25 mg/mL)	[1]
Solubility (Ethanol)	100 mM (40.25 mg/mL)	[1]

Safe Handling Workflow



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Workflow for the safe handling and disposal of **AZ Pfkfb3 26**.

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References

- 1. Medchemexpress LLC HY-101971 10mg Medchemexpress, AZ PFKFB3 26 CAS:1704740-52-2 | Fisher Scientific [fishersci.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling AZ Pfkfb3 26]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605898#personal-protective-equipment-for-handling-az-pfkfb3-26]

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